

Physical and chemical properties of Ethyl 2-(2-oxopiperidin-4-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(2-oxopiperidin-4-yl)acetate

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An In-depth Technical Guide to Ethyl 2-(2-oxopiperidin-4-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-(2-oxopiperidin-4-yl)acetate is a heterocyclic compound of interest in medicinal chemistry and drug development. Its core structure, a substituted piperidone, is a prevalent motif in a wide array of biologically active molecules. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ethyl 2-(2-oxopiperidin-4-yl)acetate**. Due to the limited availability of detailed experimental protocols and specific biological data in publicly accessible literature, this document also outlines general synthetic strategies and analytical approaches based on established chemical principles and data for structurally related compounds.

Chemical and Physical Properties

The fundamental physicochemical properties of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** are summarized in the table below. These properties are essential for its handling, formulation, and application in a research setting.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₅ NO ₃	[1]
Molecular Weight	185.22 g/mol	[1]
CAS Number	102943-18-0	[1]
Boiling Point	160 °C at 0.5 Torr	[1]
Density (Predicted)	1.070 ± 0.06 g/cm ³	[1]
pKa (Predicted)	16.26 ± 0.40	[1]

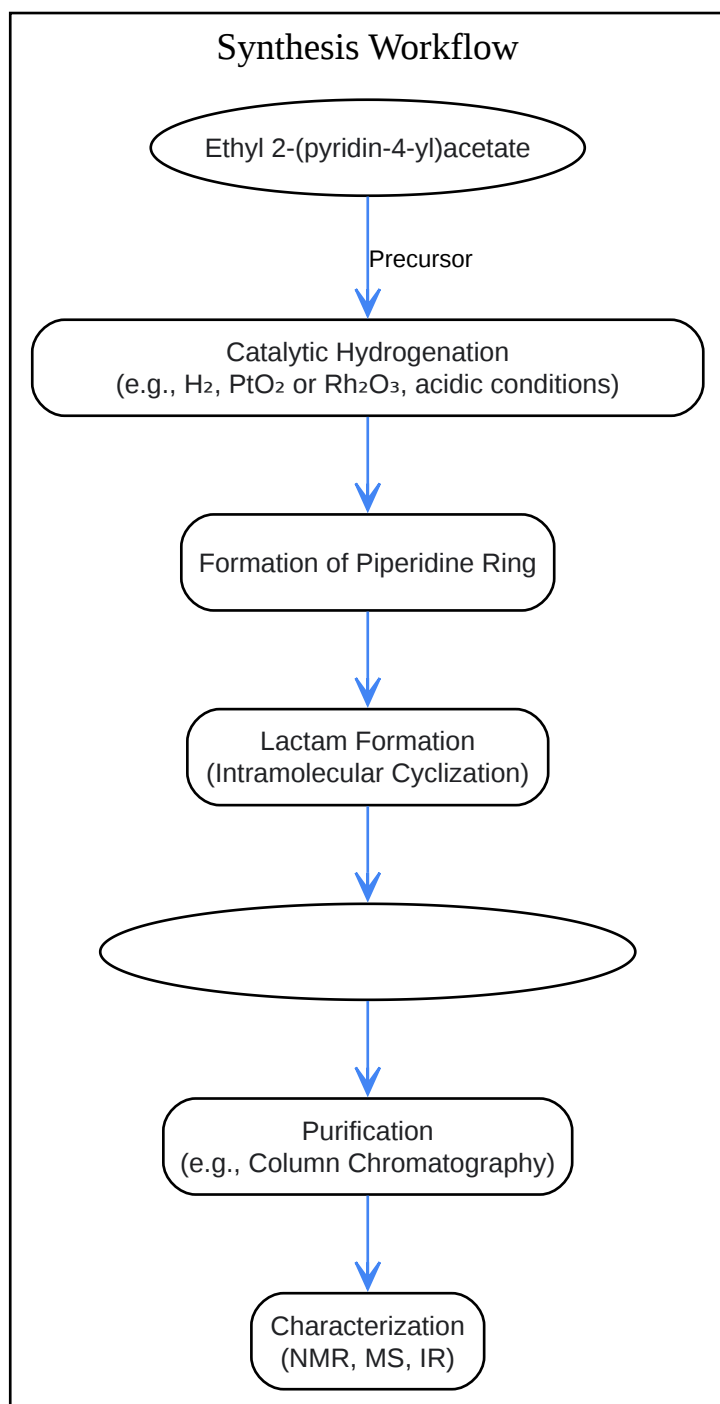
Note: The density and pKa are predicted values and should be confirmed experimentally. A melting point and specific solubility data are not readily available in the current literature.

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **Ethyl 2-(2-oxopiperidin-4-yl)acetate** is not extensively documented in readily available scientific literature, its structure suggests plausible synthetic routes derived from common organic chemistry methodologies. A likely pathway involves the catalytic hydrogenation of a corresponding substituted pyridine precursor.

General Synthetic Approach: Catalytic Hydrogenation

A potential synthetic workflow for **Ethyl 2-(2-oxopiperidin-4-yl)acetate** is outlined below. This approach is based on the well-established method of reducing substituted pyridines to piperidines.



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Caption: Proposed synthetic workflow for **Ethyl 2-(2-oxopiperidin-4-yl)acetate**.

Hypothetical Experimental Protocol

The following is a generalized, hypothetical protocol for the synthesis via catalytic hydrogenation. This protocol is for illustrative purposes and would require optimization and validation.

- **Reaction Setup:** To a solution of ethyl 2-(pyridin-4-yl)acetate in a suitable solvent (e.g., glacial acetic acid or an alcohol), a hydrogenation catalyst such as platinum(IV) oxide (PtO₂) or rhodium(III) oxide (Rh₂O₃) is added.
- **Hydrogenation:** The reaction mixture is subjected to a hydrogen atmosphere (typically 50-70 bar) in a high-pressure reactor at room temperature or slightly elevated temperatures.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to determine the consumption of the starting material.
- **Work-up:** Upon completion, the catalyst is removed by filtration. The solvent is removed under reduced pressure. The resulting crude product, likely containing the piperidine intermediate, would then be subjected to conditions that favor intramolecular cyclization to form the lactam. This may involve heating or treatment with a mild base or acid.
- **Purification:** The crude product is purified using column chromatography on silica gel, eluting with a solvent system such as ethyl acetate/hexane to isolate the pure **Ethyl 2-(2-oxopiperidin-4-yl)acetate**.
- **Characterization:** The structure and purity of the final product are confirmed by spectroscopic methods, including ¹H NMR, ¹³C NMR, mass spectrometry, and infrared spectroscopy.

Spectroscopic Characterization (Predicted)

While experimental spectra for **Ethyl 2-(2-oxopiperidin-4-yl)acetate** are not available, the expected spectral characteristics can be predicted based on its structure.

- **¹H NMR:** The spectrum would be expected to show signals for the ethyl group (a triplet and a quartet), protons on the piperidone ring, and the methylene protons of the acetate side chain.
- **¹³C NMR:** The spectrum would show characteristic peaks for the carbonyl carbons of the ester and the lactam, as well as for the carbons of the ethyl group and the piperidone ring.

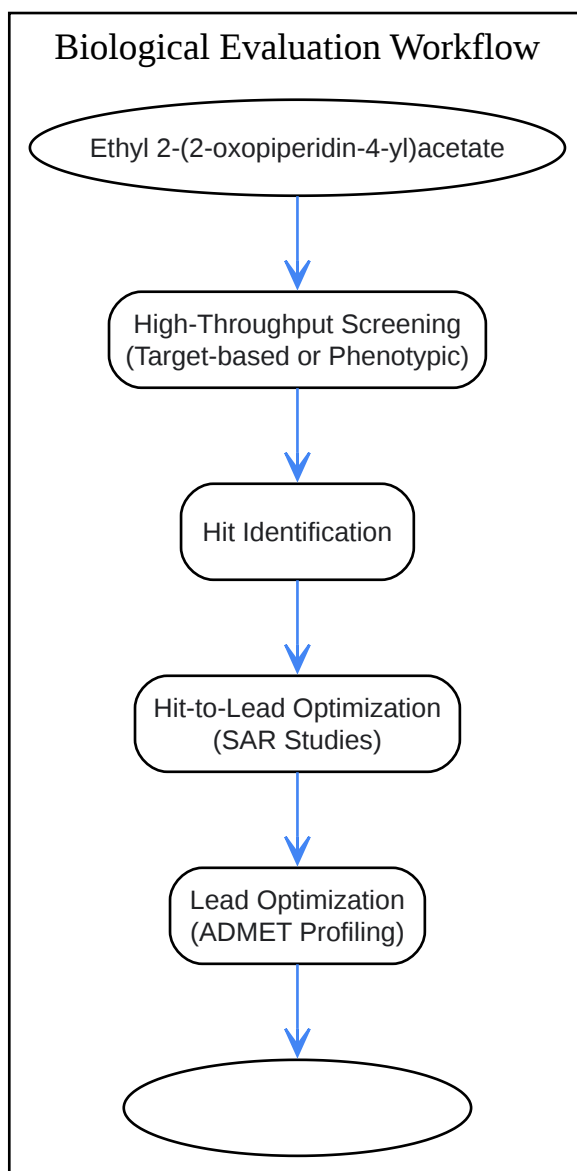
- Mass Spectrometry (MS): The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of the compound (185.22 g/mol).
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by strong absorption bands for the C=O stretching vibrations of the ester and the amide (lactam) functional groups.

Biological Activity and Applications

The 2-piperidone scaffold is a key feature in a variety of pharmacologically active compounds. Derivatives of 2-piperidone have been investigated for a range of biological activities, including as inhibitors of β -amyloid aggregation, which is relevant to Alzheimer's disease.[2] However, specific biological data or signaling pathways directly involving **Ethyl 2-(2-oxopiperidin-4-yl)acetate** are not currently reported in the scientific literature.

Given its structure as a substituted piperidone, this compound could serve as a valuable intermediate in the synthesis of more complex molecules for drug discovery programs. The exploration of its biological properties would be a novel area of research.

A generalized workflow for the initial biological evaluation of a novel compound like **Ethyl 2-(2-oxopiperidin-4-yl)acetate** is presented below.



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Caption: General workflow for the biological evaluation of a new chemical entity.

Safety and Handling

Based on available safety data for similar compounds, **Ethyl 2-(2-oxopiperidin-4-yl)acetate** is expected to cause skin and serious eye irritation, and may cause respiratory irritation.[1]

Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[1] All handling should be performed in a well-ventilated area or a fume hood.

Conclusion

Ethyl 2-(2-oxopiperidin-4-yl)acetate is a molecule with potential as a building block in the synthesis of novel therapeutic agents, owing to its embedded 2-piperidone structural motif. While a comprehensive experimental profile of this compound is not yet available in the public domain, this guide provides a summary of its known properties and outlines logical and established methodologies for its synthesis and potential biological evaluation. Further research is warranted to fully characterize this compound and explore its utility in drug discovery and development.

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